

# Solubility of 2,2-Dichloroacetophenone in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: 2,2-Dichloroacetophenone

Cat. No.: B1214461

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## Abstract

This technical guide provides a comprehensive overview of the solubility of **2,2-dichloroacetophenone** in organic solvents. While quantitative solubility data is not readily available in published literature, this document compiles existing qualitative information and presents a detailed, generalized experimental protocol for its determination. This guide is intended to be a valuable resource for researchers, scientists, and professionals in drug development who are working with this compound.

## Introduction

**2,2-Dichloroacetophenone** is a halogenated aromatic ketone that serves as a versatile intermediate in organic synthesis, particularly in the pharmaceutical and agrochemical industries. Its chemical structure, featuring a phenyl group and a dichloromethyl ketone moiety, dictates its physicochemical properties, including its solubility in various organic solvents. A thorough understanding of its solubility is crucial for reaction optimization, purification processes, formulation development, and toxicological studies.

This guide summarizes the known solubility characteristics of **2,2-dichloroacetophenone**, provides a robust experimental framework for quantitative solubility determination, and outlines the key factors influencing its dissolution in organic media.

## Physicochemical Properties of 2,2-Dichloroacetophenone

A summary of the key physicochemical properties of **2,2-dichloroacetophenone** is presented in Table 1.

Table 1: Physicochemical Properties of **2,2-Dichloroacetophenone**

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>6</sub> Cl <sub>2</sub> O	[1]
Molecular Weight	189.04 g/mol	[1]
Appearance	Colorless to pale yellow solid or liquid	[2]
Melting Point	20-21 °C	
Boiling Point	132-134 °C at 13 mmHg	
Density	1.34 g/mL at 25 °C	
CAS Number	2648-61-5	[1]

## Solubility of 2,2-Dichloroacetophenone: Qualitative Data

Published literature describes the solubility of **2,2-dichloroacetophenone** in qualitative terms. It is generally characterized as being "moderately soluble" in organic solvents and having "limited solubility" in water.[2] Specific mentions of its solubility in particular organic solvents are summarized in Table 2.

Table 2: Qualitative Solubility of **2,2-Dichloroacetophenone** in Select Organic Solvents

Solvent	Qualitative Solubility	Reference
Chloroform	Slightly Soluble	[3]
Dimethyl Sulfoxide (DMSO)	Slightly Soluble	[3]
Methanol	Slightly Soluble	[3]

It is important to note that "slightly soluble" is a non-quantitative term and experimental determination is necessary for precise solubility values.

## Experimental Protocol for Quantitative Solubility Determination

The following is a detailed, generalized protocol for the determination of the solubility of **2,2-dichloroacetophenone** in an organic solvent of interest. The most common and reliable method is the shake-flask method followed by quantitative analysis.

### Principle

An excess amount of the solute (**2,2-dichloroacetophenone**) is equilibrated with a known volume of the solvent at a constant temperature. After equilibrium is reached, the saturated solution is separated from the undissolved solid, and the concentration of the solute in the solution is determined using a suitable analytical technique, such as gravimetry or UV-Vis spectroscopy.

### Materials and Equipment

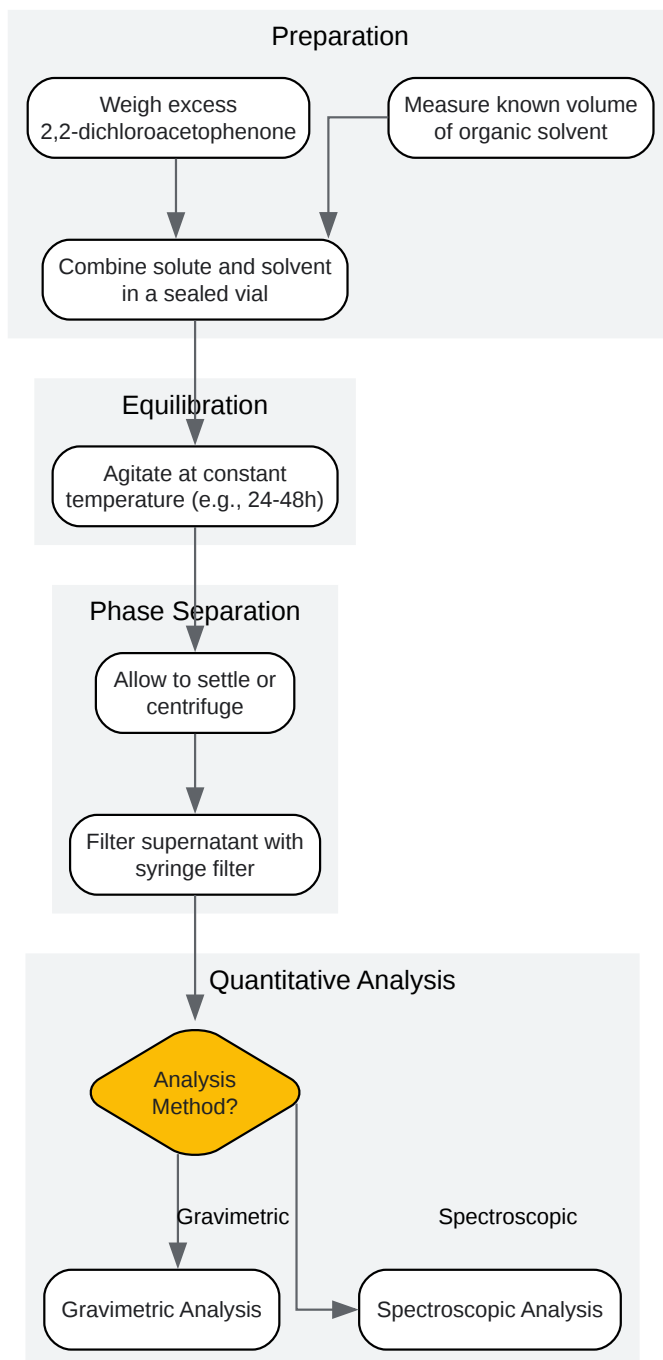
- **2,2-dichloroacetophenone** (high purity)
- Organic solvent of interest (analytical grade)
- Analytical balance
- Thermostatically controlled shaker or incubator
- Centrifuge

- Calibrated volumetric flasks and pipettes
- Syringe filters (chemically compatible with the solvent)
- Vials with screw caps
- Evaporating dish (for gravimetric analysis)
- UV-Vis spectrophotometer (for spectroscopic analysis)
- Quartz cuvettes

## Experimental Workflow

The general workflow for the experimental determination of solubility is depicted in the following diagram.

## Workflow for Solubility Determination



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Caption: A flowchart of the experimental workflow for determining the solubility of a solid in a liquid.

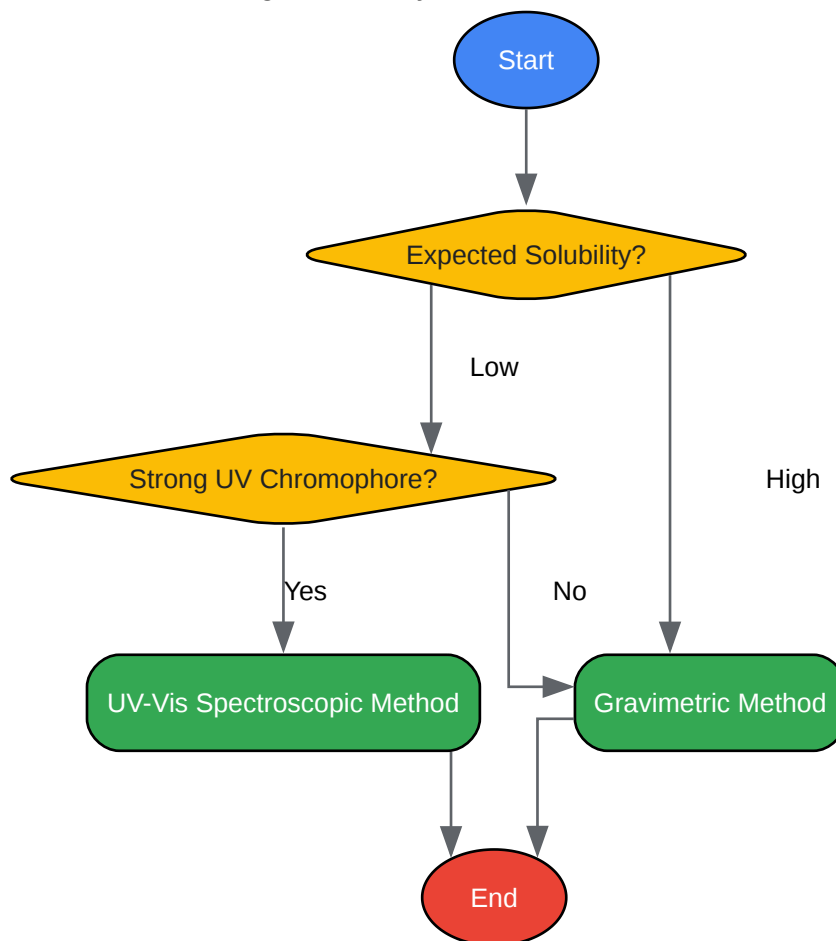
## Detailed Procedure

- Preparation of Saturated Solution:
  - Add an excess amount of **2,2-dichloroacetophenone** to a series of vials.
  - Pipette a known volume of the desired organic solvent into each vial.
  - Seal the vials tightly to prevent solvent evaporation.
- Equilibration:
  - Place the vials in a thermostatically controlled shaker set to the desired temperature (e.g., 25 °C).
  - Agitate the samples for a sufficient time to reach equilibrium (typically 24-48 hours).
- Phase Separation:
  - Remove the vials from the shaker and allow the undissolved solid to settle.
  - For finer particles, centrifugation may be necessary to achieve a clear supernatant.
- Sample Collection:
  - Carefully withdraw a known volume of the clear supernatant using a calibrated pipette. To ensure no solid particles are transferred, it is highly recommended to use a syringe filter that is chemically resistant to the solvent.
- Quantitative Analysis:
  - Method A: Gravimetric Analysis
    1. Transfer the collected supernatant to a pre-weighed evaporating dish.
    2. Carefully evaporate the solvent under a gentle stream of nitrogen or in a fume hood.
    3. Once the solvent is fully evaporated, place the dish in a vacuum oven at a temperature below the melting point of **2,2-dichloroacetophenone** to remove any residual solvent.
    4. Cool the dish in a desiccator and weigh it.

5. The mass of the dissolved **2,2-dichloroacetophenone** is the difference between the final and initial weights of the evaporating dish.
  6. Calculate the solubility in g/100 mL or other desired units.
- o Method B: UV-Vis Spectroscopic Analysis
    1. Preparation of Standard Solutions: Prepare a series of standard solutions of **2,2-dichloroacetophenone** of known concentrations in the solvent of interest.
    2. Determination of  $\lambda_{\text{max}}$ : Scan one of the standard solutions to determine the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ).
    3. Calibration Curve: Measure the absorbance of each standard solution at the  $\lambda_{\text{max}}$  and plot a calibration curve of absorbance versus concentration.
    4. Sample Analysis: Dilute the filtered saturated solution with a known volume of the solvent to bring the absorbance within the linear range of the calibration curve.
    5. Measure the absorbance of the diluted sample at the  $\lambda_{\text{max}}$ .
    6. Use the calibration curve to determine the concentration of the diluted sample.
    7. Calculate the original concentration of the saturated solution by accounting for the dilution factor. This concentration represents the solubility.

The logical relationship for selecting an analytical method is presented below.

## Decision Logic for Analytical Method Selection



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Caption: A decision tree for selecting an appropriate analytical method for solubility determination.

## Factors Influencing Solubility

The solubility of **2,2-dichloroacetophenone** in organic solvents is influenced by several factors:

- Polarity of the Solvent: "Like dissolves like" is a fundamental principle. **2,2-dichloroacetophenone** has both polar (carbonyl group) and nonpolar (phenyl ring, chlorinated alkyl chain) regions. Its solubility will be highest in solvents with a similar polarity.



- **Temperature:** For most solids dissolving in liquid solvents, solubility increases with temperature. However, this relationship should be determined experimentally for each solvent system.
- **Intermolecular Forces:** The ability of the solvent to overcome the solute-solute interactions in the crystal lattice and form new solute-solvent interactions will determine the extent of dissolution. Hydrogen bonding, dipole-dipole interactions, and van der Waals forces all play a role.
- **Purity of the Compound and Solvent:** Impurities can affect the measured solubility.

## Conclusion

While quantitative data on the solubility of **2,2-dichloroacetophenone** in organic solvents is sparse in the current body of scientific literature, this guide provides the available qualitative information and a robust, generalized experimental protocol for its determination. By following the outlined procedures, researchers can generate reliable and accurate solubility data, which is essential for the effective use of this important chemical intermediate in various scientific and industrial applications. The provided workflows and decision logic diagrams offer a clear and structured approach to planning and executing these solubility studies.

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## References

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- 3. 2648-61-5 CAS MSDS (2,2-DICHLOROACETOPHENONE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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